

Technical Guide: Physicochemical Properties of 3-(4-Bromophenyl)-2-methylpropanoic Acid

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-2-methylpropanoic acid

Cat. No.: B1288795

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This technical guide provides an in-depth overview of the available physicochemical data for **3-(4-Bromophenyl)-2-methylpropanoic acid**. Due to the limited availability of experimental data for this specific isomer in published literature, this document also includes data for the related isomer, 2-(4-Bromophenyl)-2-methylpropanoic acid, for comparative purposes. Furthermore, a detailed experimental protocol for melting point determination is provided to enable researchers to ascertain this critical value empirically.

Physicochemical Data

The available data for **3-(4-Bromophenyl)-2-methylpropanoic acid** is summarized in Table 1. At present, a specific melting point for this compound is not consistently reported in publicly available databases. Several suppliers note the melting point as "Not Available".^[1]

Table 1: Physicochemical Properties of **3-(4-Bromophenyl)-2-methylpropanoic acid**

Property	Value	Source(s)
CAS Number	66735-01-1	[2] [3]
Molecular Formula	C ₁₀ H ₁₁ BrO ₂	[2] [3]
Molecular Weight	243.1 g/mol	[2] [3]
Appearance	Yellow to light brown solid	[2] [3]
Purity	≥ 98% (HPLC)	[2] [3]
Storage Conditions	0-8 °C	[2] [3]
Melting Point	Not Available	[1]

Data for Structural Isomer: 2-(4-Bromophenyl)-2-methylpropanoic acid

For the purpose of scientific comparison, the well-documented properties of the structural isomer, 2-(4-Bromophenyl)-2-methylpropanoic acid, are presented in Table 2. It is critical to note that structural differences between these isomers will result in distinct physical properties, including melting point.

Table 2: Physicochemical Properties of 2-(4-Bromophenyl)-2-methylpropanoic acid

Property	Value	Source(s)
CAS Number	32454-35-6	[4] [5] [6]
Molecular Formula	C ₁₀ H ₁₁ BrO ₂	[4] [5]
Molecular Weight	243.10 g/mol	[5]
Appearance	White to pale orange solid	[5]
Melting Point	122-124 °C	[4] [7]
	123-127 °C	[5]

Experimental Protocol: Melting Point Determination

The following is a detailed methodology for the accurate determination of the melting point of a crystalline organic solid, such as **3-(4-Bromophenyl)-2-methylpropanoic acid**, using a capillary-based melting point apparatus.

Materials and Equipment

- Crystalline sample of **3-(4-Bromophenyl)-2-methylpropanoic acid**
- Melting point apparatus (e.g., Mel-Temp or similar)
- Thin-walled capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)
- Safety goggles

Sample Preparation

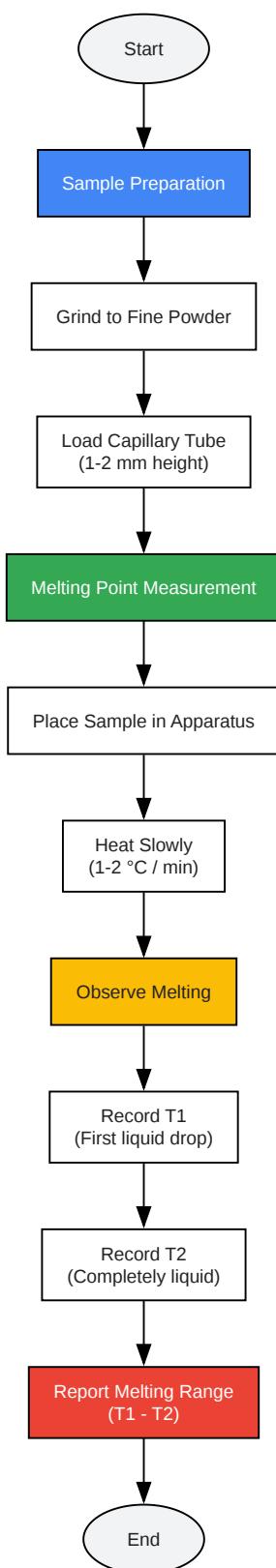
- Ensure Sample Purity and Dryness: The sample must be pure and completely dry. Impurities can depress and broaden the melting point range.[\[8\]](#)
- Grind the Sample: Place a small amount of the crystalline solid into a clean, dry mortar. Gently grind the sample into a fine, homogeneous powder using a pestle.[\[8\]](#)[\[9\]](#) This ensures efficient and uniform heat transfer.
- Load the Capillary Tube: Press the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube.
- Pack the Sample: Gently tap the sealed end of the capillary tube on a hard surface to cause the powder to fall to the bottom.[\[10\]](#) Repeat this process until a packed column of 1-2 mm in height is achieved at the bottom of the tube.[\[11\]](#) An excessive amount of sample can lead to an inaccurate, broad melting range.[\[12\]](#)

Measurement Procedure

- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned.[13]
- Rapid Preliminary Measurement (Optional): If the approximate melting point is unknown, it is efficient to first perform a rapid determination by heating the sample at a fast rate (e.g., 10-20 °C per minute).[13] This provides an estimated melting range.
- Accurate Measurement:
 - Allow the apparatus to cool to at least 15-20 °C below the estimated melting point.[13]
 - Insert a new, freshly prepared capillary tube with the sample.
 - Begin heating at a slow, controlled rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[11] A slow heating rate is critical for an accurate measurement.[12]
- Observation and Recording:
 - Observe the sample closely through the magnifying lens.
 - Record the temperature (T_1) at which the first drop of liquid appears.[10]
 - Record the temperature (T_2) at which the entire solid mass has completely melted into a clear liquid.[10]
 - The melting point is reported as the range from T_1 to T_2 . A pure compound will typically exhibit a sharp melting range of 0.5-1.0 °C.
- Post-Measurement: Turn off the apparatus and allow it to cool. Dispose of the used capillary tube in the appropriate glass waste container. For highest accuracy, repeat the measurement with a fresh sample to ensure reproducibility.

Visualized Workflow

The logical flow of the experimental protocol for determining the melting point is illustrated below.



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Caption: Experimental workflow for melting point determination.

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